

Application Note: Transition-Metal-Free Primary Amination of Arylboronic Acids

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Compound of Interest

Compound Name: *Hydroxylamine-O-sulfonic acid*

Cat. No.: B043249

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Introduction

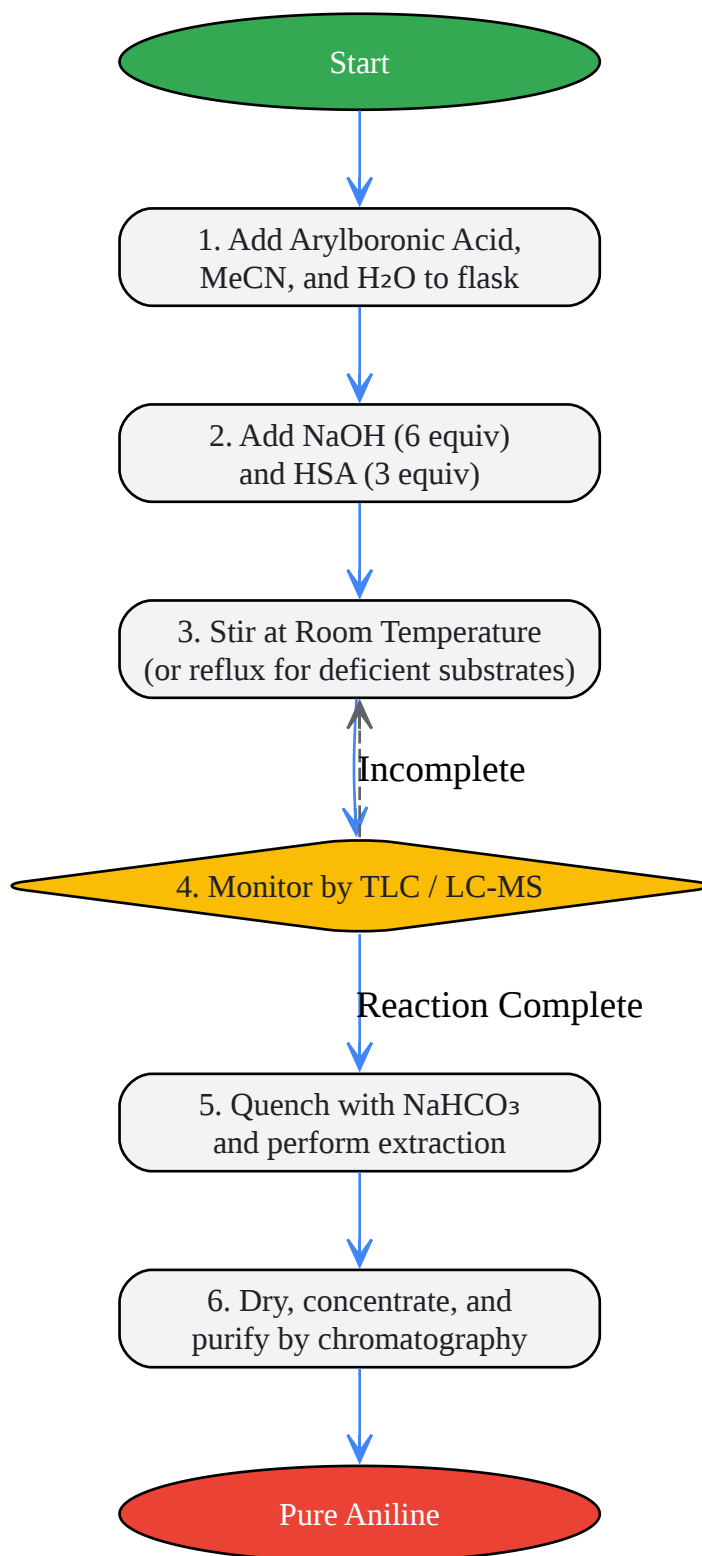
The synthesis of primary anilines is a cornerstone of modern organic chemistry, with applications ranging from pharmaceuticals to materials science. While numerous methods exist, the direct conversion of arylboronic acids to anilines offers a valuable route due to the wide availability and stability of the boronic acid starting materials. This application note details a robust, transition-metal-free protocol for the primary amination of arylboronic acids and their derivatives using **hydroxylamine-O-sulfonic acid** (HSA) as an inexpensive and common source of electrophilic nitrogen.[1][2]

This method is distinguished by its operational simplicity, proceeding under basic aqueous conditions at room temperature for many substrates, and its avoidance of transition-metal catalysts, which can be costly and require removal from the final product.[2][3] The reaction tolerates a broad range of functional groups and can be applied to sterically hindered substrates.[2]

Principle and Mechanism

The reaction proceeds via a proposed mechanism involving the base-mediated activation of **hydroxylamine-O-sulfonic acid**. [2] Density Functional Theory (DFT) studies suggest that the reaction is initiated by the formation of an ate-complex between the arylboronic acid and hydroxide. This is followed by coordination of the activated aminating agent to the boron center, which then facilitates a 1,2-aryl migration from the boron to the nitrogen atom, ultimately

releasing the aniline product after hydrolysis. This base-mediated activation of HSA is considered critical for the success of the reaction at ambient temperatures.[2]



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References

- 1. Aniline synthesis by amination (arylation) [organic-chemistry.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Hydroxylamine for the Transition-Metal-Free Amination Reaction | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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